

Application Notes and Protocols for Utilizing AZ13824374 in a ChIP-seq Experiment

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Compound of Interest

Compound Name: AZ13824374

Cat. No.: B10827932

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Introduction

AZ13824374 is a potent and selective small molecule inhibitor of the ATPase Family AAA Domain-Containing Protein 2 (ATAD2) bromodomain.[1] ATAD2 is an epigenetic reader protein that recognizes acetylated lysine residues on histones, playing a crucial role in chromatin organization and gene regulation.[2] Overexpression of ATAD2 has been implicated in various cancers, making it a compelling target for therapeutic development.[3][4] **AZ13824374** exerts its effects by binding to the acetyl-lysine binding pocket of the ATAD2 bromodomain, thereby disrupting its interaction with chromatin and modulating the transcription of target genes.[1] This compound has demonstrated antiproliferative activity in breast cancer cell lines.[1][5]

Chromatin Immunoprecipitation followed by sequencing (ChIP-seq) is a powerful technique to identify the genome-wide binding sites of a protein of interest. When coupled with a small molecule inhibitor like **AZ13824374**, ChIP-seq can elucidate the impact of the inhibitor on the chromatin occupancy of its target protein, providing valuable insights into its mechanism of action. These application notes provide a detailed protocol for utilizing **AZ13824374** in a ChIP-seq experiment to map the genome-wide changes in ATAD2 binding.

Data Presentation

Table 1: Properties of **AZ13824374**

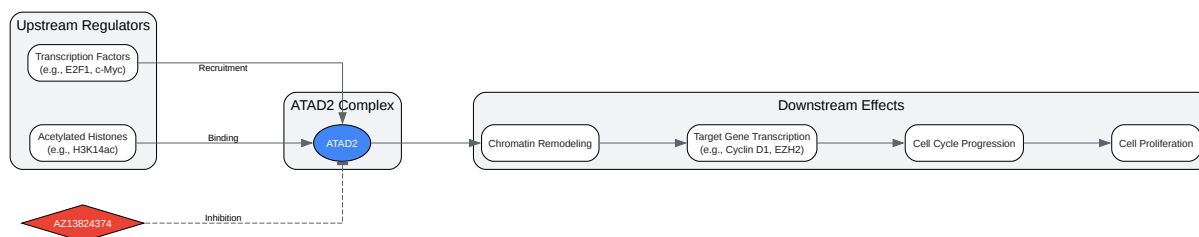
Property	Value	Reference
Target	ATAD2 Bromodomain	[1]
Mechanism of Action	Competitively binds to the acetyl-lysine binding pocket	[1]
pIC50 in HCT116 cells	6.9	[1]
Antiproliferative Activity	0.01-10 μ M in breast cancer cell lines (14-21 days)	[1]
Solubility	Soluble in DMSO	[1]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	[1]

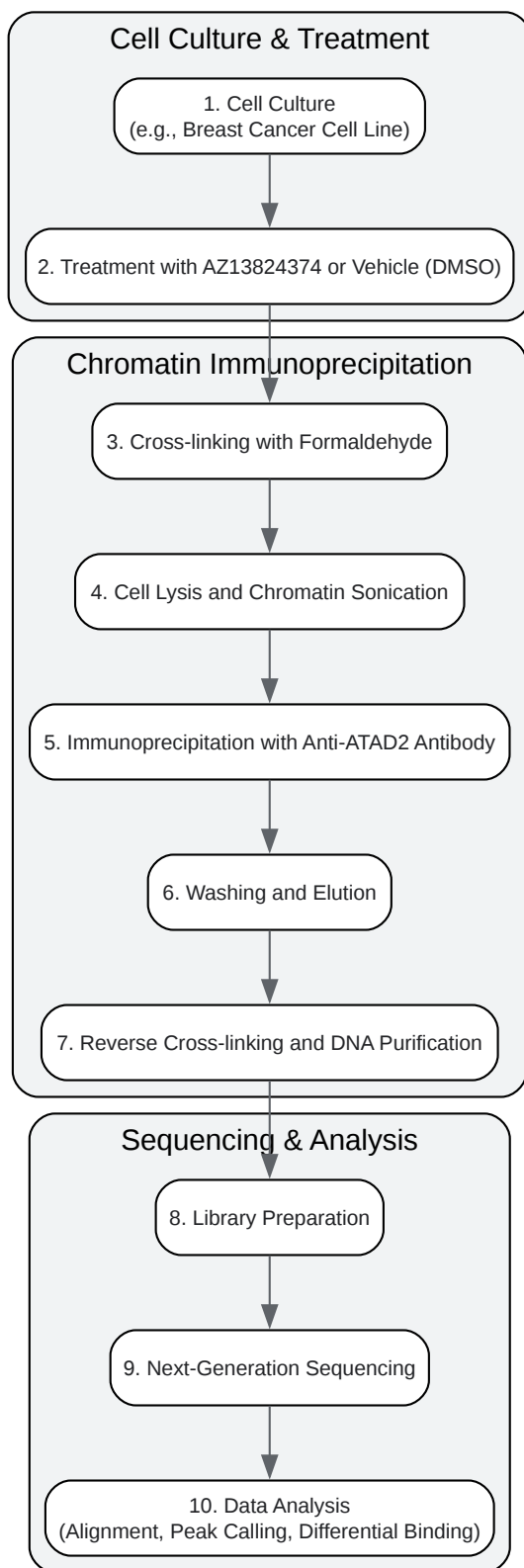
Table 2: Recommended ChIP-validated Antibodies for ATAD2

Product Name	Supplier	Catalog Number	Validation
Anti-ATAD2 antibody	Abcam	ab244431	ChIP-seq
ATAD2 (E8Z7D) Rabbit mAb	Cell Signaling Technology	#62079	IP, WB
ATAD2 (E8Y7F) Rabbit mAb	Cell Signaling Technology	#50563	IF, IHC, IP, WB
ATAD2 (E8Y2K) Rabbit mAb	Cell Signaling Technology	#78568	IHC, WB

Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the signaling pathway of ATAD2 and the experimental workflow for a ChIP-seq experiment using **AZ13824374**.





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- To cite this document: BenchChem. [Application Notes and Protocols for Utilizing AZ13824374 in a ChIP-seq Experiment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10827932#using-az13824374-in-a-chip-seq-experiment]

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